

Safety, handling, and storage guidelines for Isoquinolin-7-amine dihydrochloride

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Compound of Interest

Compound Name: *Isoquinolin-7-amine dihydrochloride*

Cat. No.: *B2488337*

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An In-Depth Technical Guide to **Isoquinolin-7-amine Dihydrochloride**: Safety, Handling, and Storage

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety, handling, or experimental guide. All personnel handling **Isoquinolin-7-amine dihydrochloride** must consult the official Safety Data Sheet (SDS) provided by their supplier and adhere to all institutional and regulatory safety protocols. The information contained herein is based on publicly available data and may not be exhaustive.

Introduction

Isoquinolin-7-amine dihydrochloride is a chemical compound belonging to the isoquinoline family. Isoquinolines are a class of heterocyclic aromatic organic compounds that are components of many natural and synthetic molecules with a wide range of biological activities. This guide provides a consolidated overview of the available safety, handling, and storage guidelines for **Isoquinolin-7-amine dihydrochloride**, intended to support researchers and professionals in its safe and effective use. Due to the limited publicly available data specifically for the dihydrochloride salt, information from the free base, 7-Aminoisoquinoline, is also included where relevant, as the core chemical properties and hazards are expected to be similar.

Chemical and Physical Properties

A summary of the key chemical and physical properties of the parent compound, Isoquinolin-7-amine, is provided below. Data for the dihydrochloride salt may vary.

Property	Value
Chemical Formula	C ₉ H ₈ N ₂
Molecular Weight	144.17 g/mol
Appearance	White, Beige, or Pale yellow solid
Melting Point	72 - 74 °C / 161.6 - 165.2 °F
Boiling Point	267 °C / 512.6 °F @ 752 mmHg
Vapor Pressure	4.7 hPa @ 100 °C

Safety and Hazard Information

Based on available Safety Data Sheets (SDS) for 7-Aminoisoquinoline, the compound is classified with the following hazards. Users should assume **Isoquinolin-7-amine dihydrochloride** carries similar risks.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation
Hazardous to the aquatic environment, long-term	3	H412: Harmful to aquatic life with long lasting effects

Precautionary Statements

A summary of key precautionary statements is provided below. For a complete list, refer to the supplier's SDS.

Type	Statement
Prevention	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
	P264: Wash skin thoroughly after handling.
	P270: Do not eat, drink or smoke when using this product.
	P273: Avoid release to the environment.
Response	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [2]
	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
	P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Storage	P312: Call a POISON CENTER or doctor if you feel unwell.[1]
	P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
	P405: Store locked up.
Disposal	P501: Dispose of contents/ container to an approved waste disposal plant.[1]

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate personal protective equipment are crucial to minimize exposure and ensure safety.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[\[3\]](#)
- Ensure that eyewash stations and safety showers are readily accessible in the work area.[\[2\]](#)

Personal Protective Equipment

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, use a NIOSH-approved respirator.[\[2\]](#)

Hygiene Practices

- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.

Storage Guidelines

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
- Some suppliers recommend storage at 2-8°C. Always follow the storage instructions provided on the product label.
- Store away from incompatible materials such as strong oxidizing agents.[\[2\]](#)

First Aid Measures

In case of exposure, follow these first aid guidelines and seek immediate medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[3]
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person.[3]

Experimental Protocols and Biological Activity

Note: As of the date of this document, detailed, publicly available experimental protocols, mechanisms of action, and established signaling pathways specifically for **Isoquinolin-7-amine dihydrochloride** are limited. The information below is based on the synthesis of a structurally related compound and the general biological activities of the broader isoquinoline class.

Synthesis of a Related Compound: 7-Amino-1-methyl-3,4-dihydroisoquinoline

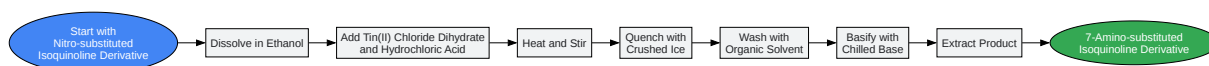
A potential synthetic route to a related compound, 7-Amino-1-methyl-3,4-dihydroisoquinoline, has been described in the literature.[4] This procedure involves the reduction of a nitro-substituted precursor.

Experimental Protocol (Adapted):

- Dissolve the nitro-substituted precursor (e.g., 7-Nitro-1-methyl-3,4-dihydroisoquinoline) in ethanol.
- Add tin(II) chloride dihydrate and hydrochloric acid to the solution.
- Heat the reaction mixture with stirring.

- After the reaction is complete, pour the mixture onto crushed ice and wash with an organic solvent (e.g., chloroform).
- Basify the aqueous phase with a chilled base solution (e.g., sodium hydroxide).
- Extract the product with an organic solvent.

A generalized workflow for this type of synthesis is depicted below.



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Caption: Generalized workflow for the synthesis of an amino-isoquinoline derivative.

Potential Biological Activities

While specific data for **Isoquinolin-7-amine dihydrochloride** is scarce, the broader class of isoquinoline alkaloids is known to exhibit a wide range of biological activities, including:

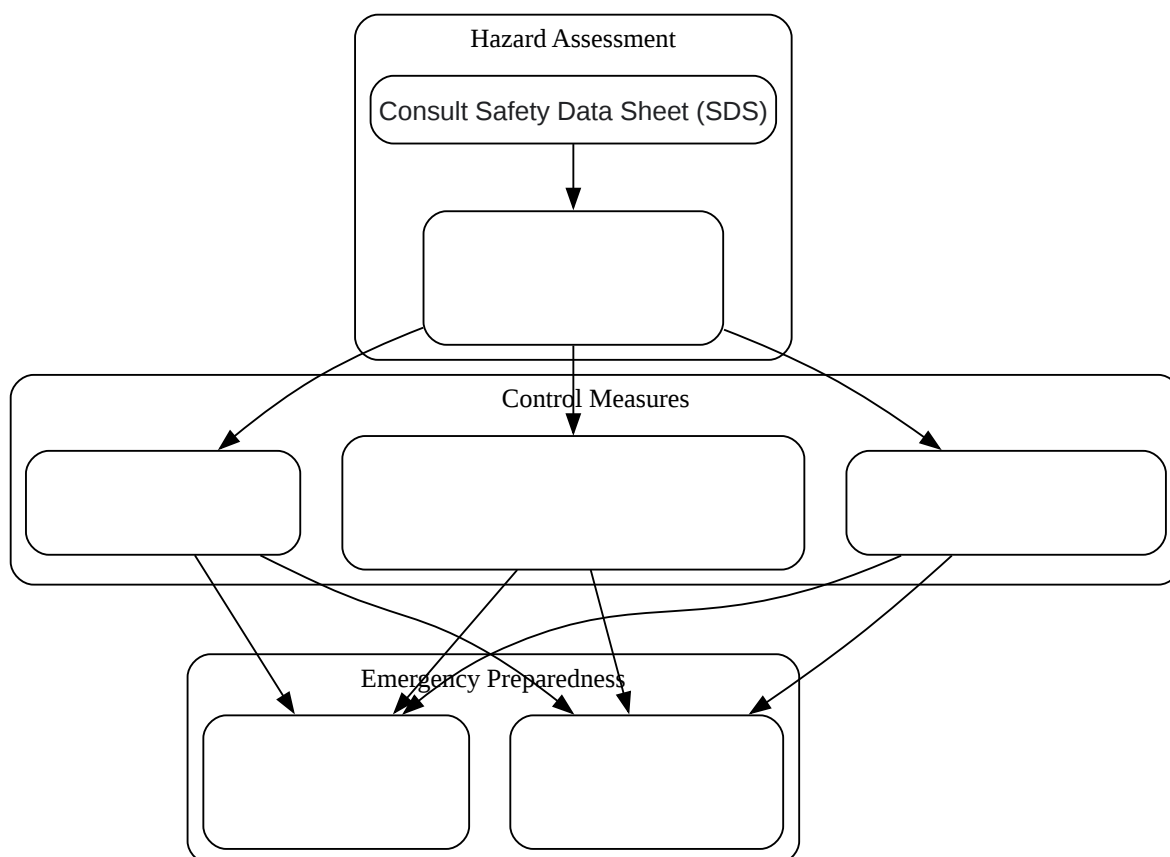
- Antimicrobial
- Antiviral
- Anti-inflammatory
- Anticancer

The specific biological effects and mechanisms of action of **Isoquinolin-7-amine dihydrochloride** would require dedicated in vitro and in vivo studies.

Logical Relationships in Safety and Handling

The logical flow of ensuring safety when working with **Isoquinolin-7-amine dihydrochloride** involves a hierarchy of controls, from understanding the hazards to implementing appropriate

protective measures and being prepared for emergencies.



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